

# Formyl Fluoride (CAS 1493-02-3): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Formyl fluoride*

Cat. No.: B8784065

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## Introduction

**Formyl fluoride** (CHFO), with CAS number 1493-02-3, is the simplest acyl fluoride and a valuable reagent in organic synthesis.<sup>[1][2]</sup> As a colorless, toxic gas at room temperature, it serves as a potent formylating agent, finding application in the synthesis of aldehydes, formate esters, and other organic compounds.<sup>[1][3][4]</sup> Its high reactivity and unique properties make it a subject of interest for researchers in synthetic chemistry and drug development. This guide provides an in-depth overview of **formyl fluoride**, including its physicochemical properties, synthesis, reactivity, spectroscopic data, and experimental protocols.

## Physicochemical Properties

**Formyl fluoride** is a planar molecule with C–O and C–F bond distances of 1.18 Å and 1.34 Å, respectively.<sup>[1][2]</sup> It is soluble in chlorocarbons and freons but decomposes in water.<sup>[1][5]</sup> Due to its instability at room temperature, it is often stored over anhydrous alkali metal fluorides like potassium fluoride to absorb the decomposition product, hydrogen fluoride.<sup>[1][5]</sup>

| Property          | Value  | Reference   |
|-------------------|--|---|
| CAS Number        | 1493-02-3  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> |
| Molecular Formula | CHFO   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> |
| Molar Mass        | 48.016 g/mol   | <a href="#">[1]</a> <a href="#">[2]</a>   |
| Appearance        | Colorless gas  | <a href="#">[1]</a> <a href="#">[5]</a>   |
| Melting Point     | -142 °C  | <a href="#">[1]</a> <a href="#">[5]</a>   |
| Boiling Point     | -29 °C   | <a href="#">[1]</a> <a href="#">[5]</a>   |
| Density           | 1.195 g/cm <sup>3</sup>                                  | <a href="#">[4]</a>   |
| Dipole Moment     | 2.02 D   | <a href="#">[1]</a> <a href="#">[5]</a>   |
| Solubility        | Decomposes in water; Soluble in chlorocarbons and freons | <a href="#">[1]</a> <a href="#">[5]</a>   |

## Spectroscopic Data

The spectroscopic properties of **formyl fluoride** have been extensively studied, providing valuable insights into its molecular structure and vibrational modes.

## Vibrational Spectroscopy

The vibrational spectrum of **formyl fluoride** is well-characterized. Dispersed fluorescence spectroscopy has been used to determine harmonic frequencies and anharmonic constants.[\[9\]](#) The fundamental vibrational frequencies are summarized in the table below.

| Vibrational Mode     | Frequency (cm <sup>-1</sup> ) |
|----------------------|-------------------------------|
| C-H Stretch          | 2981                          |
| C=O Stretch          | 1837                          |
| C-H Bend             | 1342                          |
| C-F Stretch          | 1065                          |
| FCO Bend             | 663                           |
| CH out-of-plane bend | 1011                          |

## NMR Spectroscopy

Being the only naturally occurring isotope, <sup>19</sup>F NMR spectroscopy is a powerful tool for characterizing fluorine-containing compounds.[10][11] The <sup>19</sup>F chemical shift is highly sensitive to the local electronic environment.[10] While specific NMR data for **formyl fluoride** is not detailed in the provided results, one can predict a singlet in the <sup>19</sup>F NMR spectrum. In the <sup>1</sup>H NMR spectrum, the proton would appear as a doublet due to coupling with the adjacent fluorine atom.

## Synthesis of Formyl Fluoride

**Formyl fluoride** can be prepared by several methods. Two common laboratory-scale syntheses are detailed below.

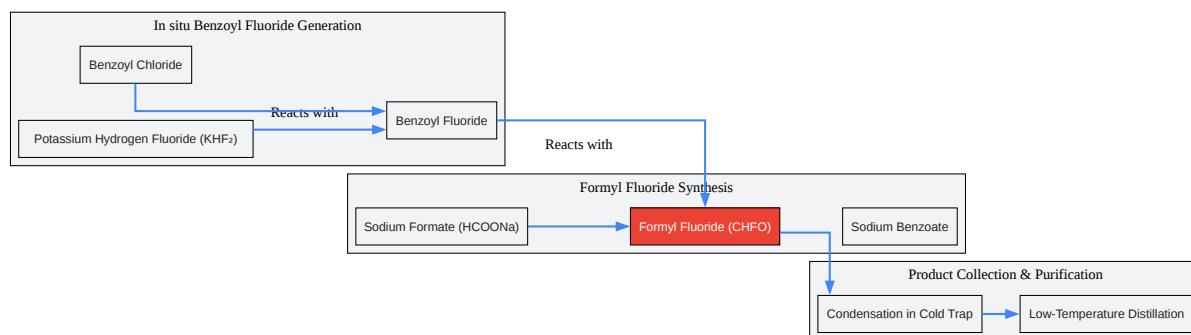
### Experimental Protocol 1: From Sodium Formate and Benzoyl Fluoride

This method involves the reaction of sodium formate with benzoyl fluoride, which can be generated *in situ*.[1]

Methodology:

- **In situ generation of Benzoyl Fluoride:** In a fume hood, combine potassium hydrogen fluoride (KHF<sub>2</sub>) and benzoyl chloride in a suitable flask. The reaction generates benzoyl fluoride.

- Reaction with Sodium Formate: Add sodium formate (HCOONa) to the reaction mixture.
- Formation of **Formyl Fluoride**: The reaction between sodium formate and benzoyl fluoride yields **formyl fluoride** and sodium benzoate.
- Collection: **Formyl fluoride**, being a gas at room temperature, is collected by condensation in a cold trap (e.g., using liquid nitrogen or a dry ice/acetone bath).
- Purification: The collected **formyl fluoride** can be further purified by low-temperature distillation.



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**Fig. 1:** Synthesis of **Formyl Fluoride** from Sodium Formate.

## Experimental Protocol 2: From Acetic Formic Anhydride and Hydrogen Fluoride

This method provides a higher yield of **formyl fluoride**.

Methodology:

- Reaction Setup: In a fume hood, place acetic formic anhydride in a flask equipped with a dropping funnel and a condenser connected to a cold trap.
- Addition of HF: Cool the flask and slowly add anhydrous hydrogen fluoride (HF) through the dropping funnel.
- Reaction: Allow the reaction to proceed at a low temperature.
- Collection and Purification: The **formyl fluoride** produced is distilled and collected in the cold trap. Further purification can be achieved by distillation.

## Reactivity and Applications

**Formyl fluoride** is primarily used as a formylating agent in organic synthesis.

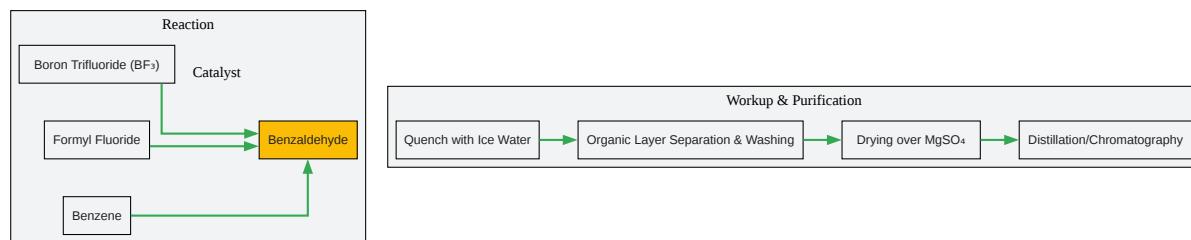
### Formylation of Arenes

A key application of **formyl fluoride** is the formylation of aromatic compounds in the presence of a Lewis acid catalyst, such as boron trifluoride ( $\text{BF}_3$ ), to produce aromatic aldehydes.[\[1\]](#)[\[4\]](#)[\[5\]](#) This reaction is a valuable tool in the synthesis of pharmaceuticals and other fine chemicals.

Experimental Protocol: Formylation of Benzene

- Reaction Setup: In a fume hood, dissolve benzene in a suitable solvent in a reaction flask equipped with a gas inlet and a stirrer.
- Catalyst Addition: Introduce boron trifluoride ( $\text{BF}_3$ ) gas into the solution.
- Addition of **Formyl Fluoride**: Slowly bubble **formyl fluoride** gas through the reaction mixture at a low temperature.
- Reaction: Stir the mixture at a controlled temperature until the reaction is complete (monitored by techniques like TLC or GC).

- Workup: Quench the reaction with ice water. Separate the organic layer, wash with a mild base (e.g., sodium bicarbonate solution) and then with brine.
- Purification: Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$ ), filter, and remove the solvent under reduced pressure. The resulting benzaldehyde can be further purified by distillation or chromatography.



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**Fig. 2:** Formylation of Benzene using **Formyl Fluoride**.

## Role in Drug Development

While **formyl fluoride** itself is not a therapeutic agent, its utility as a formylating agent is relevant to drug development. The introduction of a formyl group can be a key step in the synthesis of various pharmaceutical compounds. Furthermore, the broader field of fluorine chemistry is of immense importance in drug design. The incorporation of fluorine atoms into drug candidates can significantly enhance their metabolic stability, binding affinity, and bioavailability.<sup>[12][13][14]</sup> The development of efficient fluorination and formylation techniques, therefore, indirectly contributes to the advancement of medicinal chemistry.

## Safety and Handling

**Formyl fluoride** is a toxic and corrosive gas that is a strong irritant to the skin, eyes, and respiratory system.[3][9] It decomposes to form toxic hydrogen fluoride gas.[1][5]

#### Precautions:

- All manipulations should be carried out in a well-ventilated fume hood.
- Appropriate personal protective equipment (PPE), including safety goggles, face shield, and chemical-resistant gloves, must be worn.
- Avoid inhalation of the gas.
- Store in a cool, dry place, away from heat and sources of ignition.[9]
- Samples are often stored over anhydrous potassium fluoride to absorb any HF formed upon decomposition.[1][5]

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Conclusion

**Formyl fluoride** is a highly reactive and useful reagent for the introduction of the formyl group in organic synthesis. Its well-defined properties and reactivity make it a valuable tool for researchers in academia and industry, including those in the field of drug development. Proper handling and safety precautions are paramount when working with this hazardous compound. This guide provides a foundational understanding of **formyl fluoride**, offering key data and protocols to support its safe and effective use in the laboratory.

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